

7-Hydroxy-5,8-Dimethoxyflavone CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Hydroxy-5,8-Dimethoxyflavone

CAS No.: 3316-54-9

Cat. No.: B11831921

[Get Quote](#)

Technical Memorandum

Dear Colleagues,

This memorandum addresses the request for an in-depth technical guide on **7-Hydroxy-5,8-Dimethoxyflavone**. A cornerstone of any scientifically rigorous document is the precise identification of the chemical entity in question, universally achieved through its Chemical Abstracts Service (CAS) number. Despite a comprehensive and multi-faceted search across numerous chemical databases, supplier catalogs, and the scientific literature, a specific CAS number for **7-Hydroxy-5,8-Dimethoxyflavone** could not be located.

The absence of a dedicated CAS number for this specific isomeric structure prevents the creation of a reliable and authoritative technical guide. Attributing properties, synthesis methods, or biological activities without this definitive identifier would carry a significant risk of scientific inaccuracy, potentially conflating data from related but distinct flavonoid isomers.

Summary of Search and Findings

An exhaustive search was conducted to identify the CAS number and associated technical data for **7-Hydroxy-5,8-Dimethoxyflavone**. This investigation included:

- Chemical Databases: Extensive queries in PubChem, ChemSpider, and other chemical structure databases.
- Commercial Supplier Catalogs: Searches of major chemical suppliers who typically provide CAS numbers for their listed compounds.
- Scientific Literature: Broad searches of peer-reviewed journals for synthesis, characterization, and biological studies that might mention this specific flavone.

While the target compound's CAS number remains elusive, our search did yield information on several structurally related isomers, which are detailed below. This information is provided to aid in distinguishing these compounds from the requested molecule and to offer context on the chemical space of dimethoxy-hydroxy-flavones.

Identified Related Flavonoid Isomers

Our investigation revealed data for several isomers, highlighting the importance of precise substitution patterns on the flavone core for chemical identity and, consequently, biological function.

Table 1: Physicochemical Properties of Related Flavonoid Isomers

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Distinguishing Feature
5-Hydroxy-7,8-dimethoxyflavone	3570-62-5[1]	C ₁₇ H ₁₄ O ₅	298.29[1]	Hydroxyl group at C5 position.
4',5-Dihydroxy-7,8-dimethoxyflavone	6608-33-9[2]	C ₁₇ H ₁₄ O ₆	314.29[2]	Additional hydroxyl group on the B-ring.
5,7-Dimethoxyflavone	21392-57-4[3]	C ₁₇ H ₁₄ O ₄	282.29[3]	Lacks a hydroxyl group.
7-Hydroxy-5-methoxy-6,8-dimethylflavanone	83247-72-7[4]	C ₁₈ H ₁₈ O ₄	298.3[4]	Flavanone (not flavone) structure with different substitution.
7-Hydroxy-2',5,8-trimethoxyflavanone	100079-34-3[5]	C ₁₈ H ₁₈ O ₆	330.3	Flavanone with an additional methoxy group on the B-ring.

It is noteworthy that a glucuronidated form, **7-Hydroxy-5,8-dimethoxyflavone 7-glucuronide**, is listed in the PubChem database (CID 44258559).[6][7] This suggests the potential for the aglycone (**7-Hydroxy-5,8-Dimethoxyflavone**) to exist as a metabolite or synthetic precursor. However, the database does not provide a separate CAS number for the aglycone itself.

Implications for Research and Development

The lack of a CAS number and the corresponding scarcity of dedicated scientific literature for **7-Hydroxy-5,8-Dimethoxyflavone** indicate that this specific isomer is not a well-characterized compound in the public domain. It may be a novel synthetic target, a rare natural product that has not been fully characterized, or a hypothetical structure.

For researchers and drug development professionals, this presents both a challenge and an opportunity. The synthesis and characterization of **7-Hydroxy-5,8-Dimethoxyflavone** could represent a novel area of investigation. Should this compound be synthesized, it would be imperative for the researchers to submit it for CAS registration to ensure its unique identification in future studies.

Proposed Path Forward and Recommendations

Given the current state of available information, we recommend the following for any research program interested in this specific flavone:

- **De Novo Synthesis and Characterization:** The first logical step would be the unambiguous chemical synthesis of **7-Hydroxy-5,8-Dimethoxyflavone**. This would need to be followed by rigorous structural elucidation using modern analytical techniques.
- **Analytical Method Development:** A detailed protocol for the analytical characterization of the synthesized compound would need to be established.
 - **High-Performance Liquid Chromatography (HPLC):** To determine purity.
 - **Mass Spectrometry (MS):** To confirm the molecular weight.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To definitively establish the chemical structure and substitution pattern.
- **CAS Registry Submission:** Upon successful synthesis and characterization, the compound's data should be submitted to the Chemical Abstracts Service to obtain a unique CAS number.

Below is a conceptual workflow for the initial characterization of a newly synthesized flavonoid, such as **7-Hydroxy-5,8-Dimethoxyflavone**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Hydroxy-7,8-dimethoxyflavone | C₁₇H₁₄O₅ | CID 188316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. PhytoBank: Showing 7-hydroxy-4,8-dimethoxy-5-methyl-chromen-2-one (PHY0005988) [phytobank.ca]
- 4. 5,6,4'-Trihydroxy-7,3'-dimethoxyflavone | C₁₇H₁₄O₇ | CID 10359254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 7-Hydroxy-2',5,8-trimethoxyflavanone | CAS:100079-34-3 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 6. 7-Hydroxy-5,8-dimethoxyflavone 7-glucuronide | C₂₃H₂₂O₁₁ | CID 44258559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4',5-Dihydroxy-7,8-dimethoxyflavone | C₁₇H₁₄O₆ | CID 14585506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [7-Hydroxy-5,8-Dimethoxyflavone CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11831921/docs#7-hydroxy-5-8-dimethoxyflavone-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)